

5-Amino-2-fluorophenol CAS number 100367-48-4 properties

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Compound of Interest

Compound Name: 5-Amino-2-fluorophenol

Cat. No.: B189856

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An In-Depth Technical Guide to **5-Amino-2-fluorophenol** (CAS: 100367-48-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, and analytical characterization of **5-Amino-2-fluorophenol**. This compound is a valuable building block in medicinal chemistry and materials science, particularly in the synthesis of novel therapeutic agents.

Core Properties

5-Amino-2-fluorophenol, with the CAS number 100367-48-4, is a substituted aromatic compound. Its structure incorporates an amino group and a fluorine atom on a phenol ring, making it a versatile intermediate for further chemical modifications.

Physical and Chemical Data

The key physical and chemical properties of **5-Amino-2-fluorophenol** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	100367-48-4	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10]
Molecular Formula	C ₆ H ₆ FNO	[3] [4] [5] [6] [9] [10]
Molecular Weight	127.12 g/mol	[4] [5] [6] [7] [8] [9]
Appearance	White to yellow solid/powder	[3] [11]
Melting Point	156-158 °C	[1] [2] [3]
Boiling Point	255.3±20.0 °C (Predicted)	[2] [4]
Density	1.347±0.06 g/cm ³ (Predicted)	[2] [4]
Purity	≥95%	[1] [6] [7]

Spectroscopic Data

The ¹H NMR spectral data is crucial for the structural confirmation of **5-Amino-2-fluorophenol**.

Proton	Chemical Shift (δ, ppm)	Multiplicity	Solvent	Citations
-OH	9.26	s	DMSO-d ₆	[2]
Ar-H	6.81	dd	DMSO-d ₆	[2]
Ar-H	6.34	dd	DMSO-d ₆	[2]
Ar-H	6.04	dd	DMSO-d ₆	[2]
-NH ₂	4.63	br	DMSO-d ₆	[2]

Synthesis and Purification

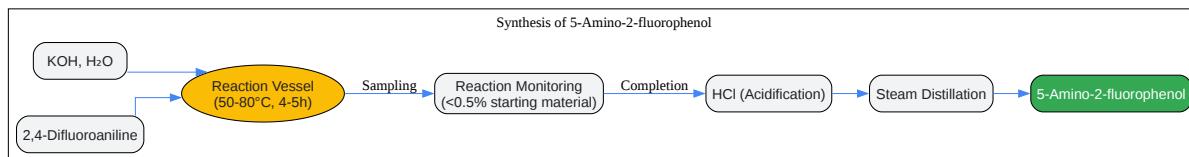
The synthesis of **5-Amino-2-fluorophenol** is most commonly achieved through the hydrolysis of 2,4-difluoroaniline. Below is a detailed experimental protocol for this synthesis and subsequent purification.

Synthesis from 2,4-Difluoroaniline

This procedure involves the nucleophilic substitution of a fluorine atom with a hydroxyl group.

Experimental Protocol:

- Reaction Setup: In a reaction vessel, combine a specific amount of 2,4-difluoroaniline, water, and potassium hydroxide.
- Heating: The reaction is exothermic, and the temperature will naturally rise to 50-80°C. Maintain this temperature for approximately 4-5 hours with continuous stirring.[1]
- Reaction Monitoring: Monitor the progress of the reaction by taking samples and analyzing them to ensure the consumption of the starting material (2,4-difluoroaniline content should be less than 0.5%).[1]
- Acidification: Once the reaction is complete, carefully add a specific amount of hydrochloric acid to the reaction mixture.[1]
- Steam Distillation: Heat the mixture to facilitate steam distillation. The product will co-distill with water.[1]
- Product Collection: Collect the distillate to obtain **5-Amino-2-fluorophenol**.[1]



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Synthesis of **5-Amino-2-fluorophenol** from 2,4-Difluoroaniline.

Purification

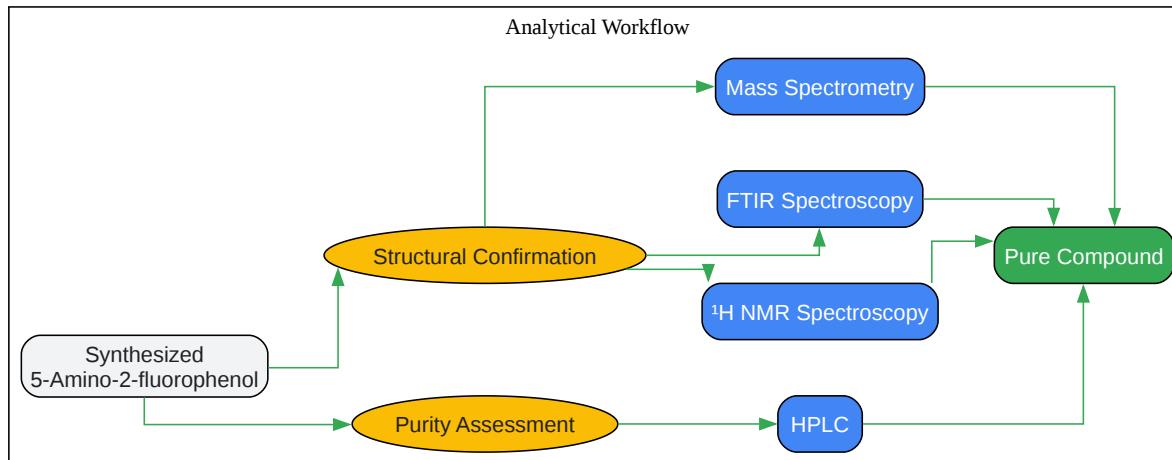
Purification of the synthesized **5-Amino-2-fluorophenol** is essential to remove unreacted starting materials and byproducts. Recrystallization is a common and effective method.

Experimental Protocol:

- Solvent Selection: Choose a suitable solvent system for recrystallization. A mixture of ethanol and water is often effective.
- Dissolution: Dissolve the crude **5-Amino-2-fluorophenol** in a minimum amount of the hot solvent system.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and heat the mixture at reflux for a short period.
- Hot Filtration: Quickly filter the hot solution to remove the activated charcoal and any other insoluble impurities.
- Crystallization: Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Isolation and Drying: Collect the crystals by vacuum filtration, wash them with a small amount of the cold solvent, and dry them under vacuum.

Analytical Characterization

The identity and purity of the synthesized **5-Amino-2-fluorophenol** should be confirmed using various analytical techniques.



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General workflow for the purification and analysis of **5-Amino-2-fluorophenol**.

Applications in Research and Development

5-Amino-2-fluorophenol is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its utility stems from the ability to further functionalize the amino and hydroxyl groups. It is particularly noted as a building block in the development of anti-cancer agents, although the specific mechanisms of action are diverse and depend on the final molecular structure. The fluorine substituent can enhance metabolic stability and binding affinity of the final drug molecule.

Safety and Handling

5-Amino-2-fluorophenol is classified as a hazardous substance and should be handled with appropriate safety precautions.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[[1](#)][[7](#)]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[[1](#)][[7](#)]

Always consult the Safety Data Sheet (SDS) before handling this chemical. Work in a well-ventilated fume hood and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

This technical guide provides a solid foundation for researchers and scientists working with **5-Amino-2-fluorophenol**. For more specific applications and advanced synthetic methodologies, consulting the primary literature is recommended.

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